

An In-depth Technical Guide to the Physical and Chemical Properties of Butylate

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Compound of Interest

Compound Name: Butylate

Cat. No.: B1668116

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Introduction

Butylate is a selective pre-plant incorporated herbicide belonging to the thiocarbamate class of chemicals.^{[1][2]} It is primarily used for the control of grassy weeds, such as nutgrass and millet grass, as well as certain broadleaf weeds in corn (field, sweet, and popcorn).^{[2][3]} **Butylate's** efficacy is rooted in its specific physical and chemical properties, which dictate its behavior in the environment and its mode of action. This guide provides a comprehensive overview of these properties, detailed experimental protocols for their determination, and a visual representation of a general experimental workflow.

Physical and Chemical Properties of Butylate

The physical and chemical characteristics of **Butylate** are crucial for understanding its environmental fate, bioavailability, and herbicidal activity. These properties are summarized in the tables below.

Physical Properties

Property	Value	Source
Appearance	Clear amber to yellow liquid	[2]
Odor	Aromatic	
Molecular Formula	C ₁₁ H ₂₃ NOS	
Molecular Weight	217.37 g/mol	
Boiling Point	137.5-138 °C at 21 mmHg; 130°C at 10 mmHg	
Density	0.9402 g/cm ³ at 25 °C	
Vapor Pressure	1.3 x 10 ⁻³ mmHg at 25 °C; 170 mPa at 25°C	
Flash Point	116 °C (closed cup)	
Refractive Index	nD30 1.4701	

Chemical Properties

Property	Value	Source
IUPAC Name	S-ethyl N,N-bis(2-methylpropyl)carbamothioate	
CAS Number	2008-41-5	
Water Solubility	45 mg/L at 22 °C; 46 µg/mL	
Log P (Octanol-Water Partition Coefficient)	4.15	
Chemical Class	Thiocarbamate	
Stability	Stable under normal ambient temperatures	
Corrosivity	Non-corrosive	

Experimental Protocols

The determination of the physicochemical properties of a substance like **Butylate** requires standardized and reproducible experimental methods. The following protocols are based on internationally recognized guidelines from the Organisation for Economic Co-operation and Development (OECD) and the U.S. Environmental Protection Agency (EPA) Office of Prevention, Pesticides, and Toxic Substances (OPPTS).

Determination of Boiling Point (OECD Guideline 103)

Principle: This method determines the temperature at which the vapor pressure of the liquid equals the standard atmospheric pressure.

Apparatus:

- Ebulliometer or similar apparatus for boiling point determination.
- Calibrated thermometer or thermocouple.
- Heating mantle or oil bath.

Procedure:

- Place a sample of **Butylate** into the boiling point apparatus.
- Insert the calibrated thermometer, ensuring the bulb is immersed in the liquid but not touching the bottom or sides of the container.
- Gradually heat the sample while stirring.
- Record the temperature at which the liquid begins to boil and a steady stream of vapor is produced. This is the initial boiling point.
- Continue heating until the temperature stabilizes; this is the final boiling point.
- The boiling point is reported as a range between the initial and final temperatures.

Determination of Vapor Pressure (OECD Guideline 104)

Principle: The vapor pressure is determined by measuring the pressure of the vapor in equilibrium with the liquid at a specific temperature. The gas saturation method is commonly used.

Apparatus:

- Constant temperature bath.
- Inert gas supply (e.g., nitrogen).
- Saturation chamber containing the test substance.
- Sorbent traps or a suitable analytical instrument (e.g., gas chromatograph) for quantification.

Procedure:

- A slow stream of an inert gas is passed through or over a sample of **Butylate** in a saturation chamber maintained at a constant temperature.
- The gas becomes saturated with the vapor of the substance.
- The amount of substance transported by a known volume of gas is determined by trapping the vapor on a sorbent material and subsequently analyzing the sorbent or by direct analysis of the gas stream.
- The vapor pressure is calculated from the mass of the substance transported and the volume of the gas that has passed through the chamber.

Determination of Water Solubility (OECD Guideline 105 - Flask Method)

Principle: A saturated solution of the substance in water is prepared, and the concentration of the substance in the aqueous phase is determined after equilibration.

Apparatus:

- Shaking flask or vessel.

- Constant temperature water bath or shaker.
- Centrifuge (if necessary to separate phases).
- Analytical instrument for quantification (e.g., High-Performance Liquid Chromatography - HPLC).

Procedure:

- An excess amount of **Butylate** is added to a known volume of water in a flask.
- The flask is agitated in a constant temperature bath until equilibrium is reached. A preliminary test can determine the necessary equilibration time.
- After equilibration, the solution is allowed to stand to let undissolved material settle. If necessary, centrifugation is used to separate the aqueous phase from any undissolved substance.
- A sample of the clear aqueous phase is carefully removed.
- The concentration of **Butylate** in the aqueous sample is determined using a suitable analytical method, such as HPLC.

Determination of the n-Octanol/Water Partition Coefficient (OECD Guideline 107 - Shake Flask Method)

Principle: The partition coefficient (K_{ow}) is the ratio of the concentration of a chemical in n-octanol and water at equilibrium. It is a measure of a chemical's lipophilicity.

Apparatus:

- Separatory funnels or centrifuge tubes with stoppers.
- Mechanical shaker.
- Centrifuge.
- Analytical instrument for quantification (e.g., Gas Chromatography - GC or HPLC).

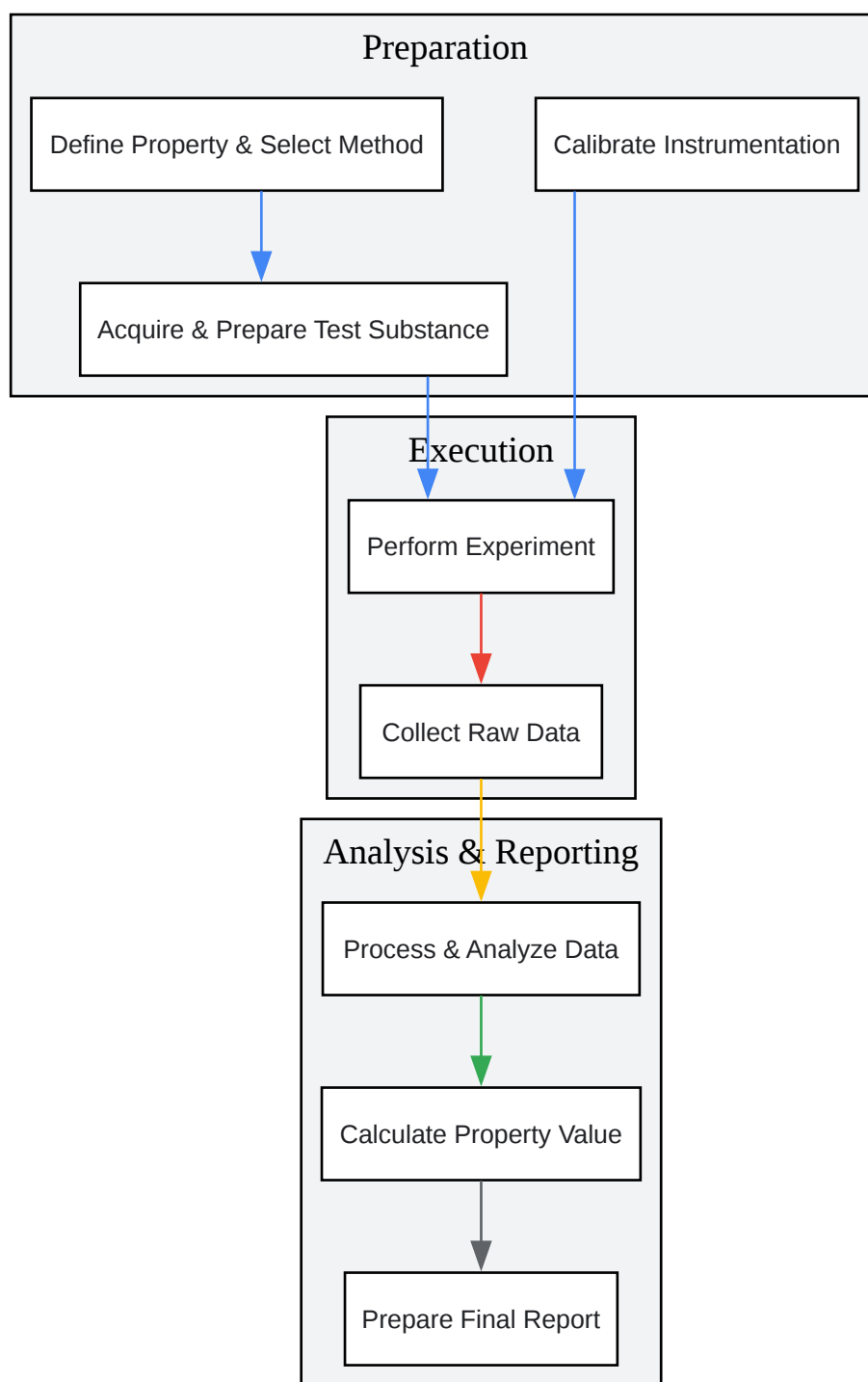
Procedure:

- n-Octanol and water are mutually saturated before the experiment.
- A known amount of **Butylate** is dissolved in either water or n-octanol.
- The solution is placed in a separatory funnel with the other solvent.
- The funnel is shaken until equilibrium is reached.
- The two phases are separated, by centrifugation if necessary.
- The concentration of **Butylate** in each phase is determined using an appropriate analytical technique.
- The partition coefficient (K_{ow}) is calculated as the ratio of the concentration in the n-octanol phase to the concentration in the aqueous phase. The result is typically expressed as its base-10 logarithm ($\log K_{ow}$).

Visualizations

General Experimental Workflow for Physicochemical Property Determination

The following diagram illustrates a generalized workflow for the experimental determination of a physicochemical property of a chemical substance.



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Caption: General workflow for determining a physicochemical property.

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